

Proper Disposal of 2,5-Bis(hydroxymethyl)tetrahydrofuran: An Operational and Safety Guide

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Compound of Interest		
Compound Name:	2,5-Bishydroxymethyl Tetrahydrofuran	
Cat. No.:	B016226	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides essential procedural guidance for the safe and proper disposal of 2,5-Bis(hydroxymethyl)tetrahydrofuran (CAS No. 104-80-3). Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on its known chemical properties, information on structurally similar compounds such as Tetrahydrofuran (THF), and general principles of laboratory safety. It is imperative to treat this substance with caution, assuming it may share hazards with related chemicals, including potential peroxide formation.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). 2,5-Bis(hydroxymethyl)tetrahydrofuran is known to be an irritant to the eyes, skin, and mucous membranes[1][2].

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves should be inspected for integrity before each use.







- Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: All handling and disposal activities should be conducted in a wellventilated area, preferably within a certified chemical fume hood to minimize the inhalation of vapors.

Hazard and Physical Property Data

The following table summarizes key data for 2,5-Bis(hydroxymethyl)tetrahydrofuran, which informs the recommended disposal procedures.



Property	Value	Significance for Disposal
CAS Number	104-80-3	Unique identifier for the chemical substance.
Physical State	Hygroscopic liquid	As a liquid, it can easily splash and spread. Its hygroscopic nature means it can absorb moisture, which may affect its properties over time.
Hazards	Irritant to eyes, skin, and respiratory system.	Direct contact must be avoided through the use of appropriate PPE. Vapors should not be inhaled.
Potential Hazard	Peroxide Formation	The tetrahydrofuran ring structure suggests a potential for forming explosive peroxides upon exposure to air and light, similar to THF[3]. This necessitates careful storage and handling, especially for older containers.
Solubility	Miscible with water and many organic solvents	High miscibility with water has implications for aqueous waste streams and spill cleanup procedures.

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of 2,5-Bis(hydroxymethyl)tetrahydrofuran.

1. Assessment of Waste:

• Uncontaminated Residue: Pure, uncontaminated 2,5-Bis(hydroxymethyl)tetrahydrofuran should be collected in a designated, properly labeled hazardous waste container.

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- Contaminated Materials: Any materials that have come into contact with the substance, such as gloves, absorbent pads, and glassware, must also be treated as hazardous waste. These should be collected in a separate, clearly labeled solid waste container.
- Peroxide Check (for older containers): Before disposal, if the container has been opened and stored for an extended period, it is prudent to test for the presence of peroxides using peroxide test strips. If peroxides are present, do not handle the container and contact your institution's Environmental Health and Safety (EHS) office immediately.

2. Waste Collection and Storage:

- Container Selection: Use only approved, chemically resistant containers for hazardous waste. Ensure the container is in good condition and has a secure, tight-fitting lid.
- Labeling: All waste containers must be clearly labeled with the full chemical name "2,5-Bis(hydroxymethyl)tetrahydrofuran" and the appropriate hazard warnings (e.g., "Irritant," "Caution: Potential Peroxide Former").
- Segregation: Store the waste container in a designated satellite accumulation area for hazardous waste. Ensure it is segregated from incompatible materials, particularly strong oxidizing agents.

3. Spill and Contamination Management:

- Small Spills: In the event of a small spill, absorb the liquid with an inert absorbent material such as vermiculite or sand. Collect the contaminated absorbent into a sealed container for disposal as hazardous waste.
- Large Spills: For larger spills, evacuate the area immediately and contact your institution's EHS office for assistance.
- Decontamination: Decontaminate any surfaces that have come into contact with the chemical using an appropriate solvent, followed by washing with soap and water. All cleaning materials must be disposed of as hazardous waste.

4. Final Disposal:





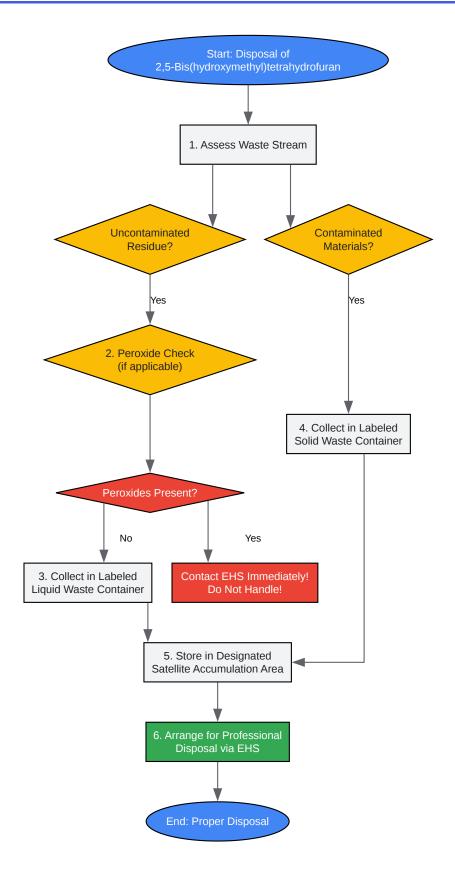


- Professional Disposal: The ultimate disposal of 2,5-Bis(hydroxymethyl)tetrahydrofuran waste must be conducted through your institution's EHS office or a licensed hazardous waste disposal company. It is recommended that this chemical be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber[4].
- Regulatory Compliance: Ensure that all disposal activities are in full compliance with local, state, and federal regulations for hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of 2,5-Bis(hydroxymethyl)tetrahydrofuran.





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Caption: Disposal decision workflow for 2,5-Bis(hydroxymethyl)tetrahydrofuran.



Disclaimer: This information is provided as a guide and is not a substitute for a formal Safety Data Sheet. It is the responsibility of the user to conduct a thorough risk assessment and to comply with all applicable regulations. Always consult with your institution's Environmental Health and Safety office for specific guidance on hazardous waste disposal.

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